

# 6-Acetamido-3-bromopicolinic Acid: A Technical Safety and Handling Guide

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## Compound of Interest

Compound Name: 6-Acetamido-3-bromopicolinic acid

Cat. No.: B057794

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The following guide has been compiled from safety data for structurally similar compounds due to the absence of a specific Safety Data Sheet (SDS) for **6-Acetamido-3-bromopicolinic acid** (CAS No. unavailable). All procedures should be conducted with the utmost caution in a controlled laboratory environment by qualified personnel. A thorough risk assessment should be completed before handling this compound.

## Executive Summary

**6-Acetamido-3-bromopicolinic acid** is a halogenated pyridine derivative. While specific toxicological data for this compound is not readily available, analysis of closely related analogues, such as 6-bromopicolinic acid and other brominated pyridines, indicates that it should be handled as a substance that is irritating to the skin, eyes, and respiratory system. This guide provides a comprehensive overview of the probable hazards, recommended handling procedures, and emergency protocols to ensure the safe use of this compound in a research and development setting.

## Hazard Identification and Classification

Based on data from analogous compounds, **6-Acetamido-3-bromopicolinic acid** is anticipated to possess the following hazard classifications:

- Skin Irritation: Likely to cause skin irritation upon contact.<sup>[1]</sup>

- Eye Irritation: Likely to cause serious eye irritation.[1]
- Respiratory Irritation: May cause respiratory irritation if inhaled.[1]

Signal Word: Warning

Probable Hazard Statements:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P337 + P313: If eye irritation persists: Get medical advice/attention.
- P501: Dispose of contents/container to an approved waste disposal plant.[2]

## Physicochemical and Toxicological Data

Quantitative data for **6-Acetamido-3-bromopicolinic acid** is not available. The following table summarizes data for the related compound 6-Bromopicolinic acid (CAS: 21190-87-4) to provide an estimate of its properties.

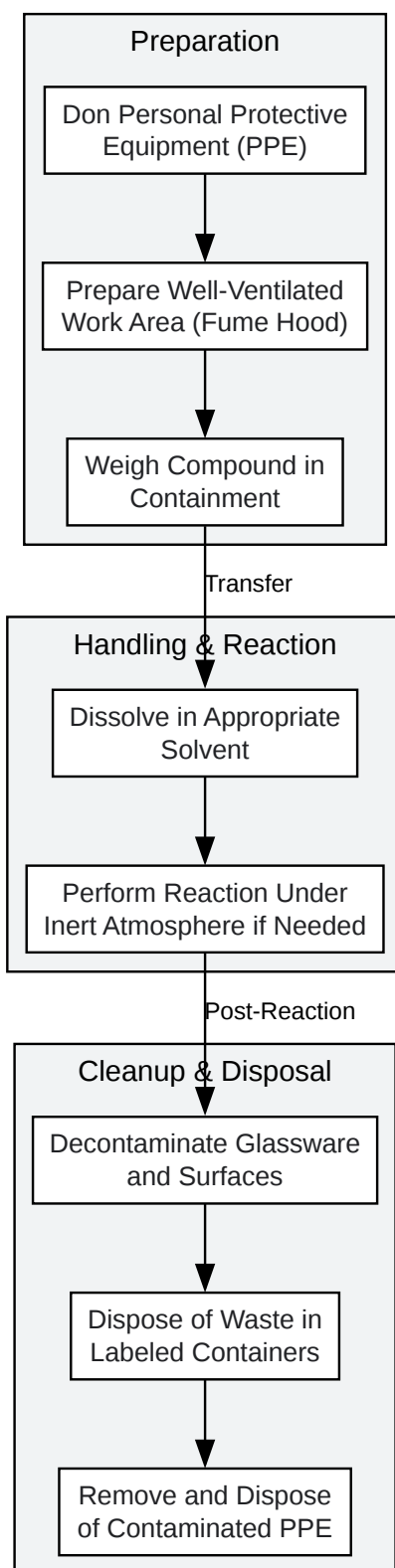
Property	Value for 6-Bromopicolinic acid	Data Source
Molecular Formula	C <sub>6</sub> H <sub>4</sub> BrNO <sub>2</sub>	
Molecular Weight	202.01 g/mol	
Appearance	Off-white to tan powder	Chemical Supplier Data
Melting Point	192-194 °C	
Boiling Point	352.8 °C (Predicted)	Chemical Supplier Data
Solubility	Slightly soluble in DMSO and Methanol	Chemical Supplier Data
Storage Temperature	Room Temperature, Sealed in dry, Keep in dark place	Chemical Supplier Data

Note: The molecular formula for **6-Acetamido-3-bromopicolinic acid** is C<sub>8</sub>H<sub>7</sub>BrN<sub>2</sub>O<sub>3</sub> and the molecular weight is approximately 259.06 g/mol .[\[3\]](#)

## Experimental Protocols and Handling

### General Handling Workflow

The following diagram outlines a standard workflow for handling potentially hazardous chemical solids like **6-Acetamido-3-bromopicolinic acid**.



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Caption: General laboratory workflow for handling chemical solids.

## Detailed Methodologies

### Personal Protective Equipment (PPE):

- **Eye Protection:** Wear chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards.
- **Hand Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
- **Skin and Body Protection:** Wear a laboratory coat, and consider additional protective clothing to prevent skin exposure.
- **Respiratory Protection:** If dust is generated or ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator.

### Storage:

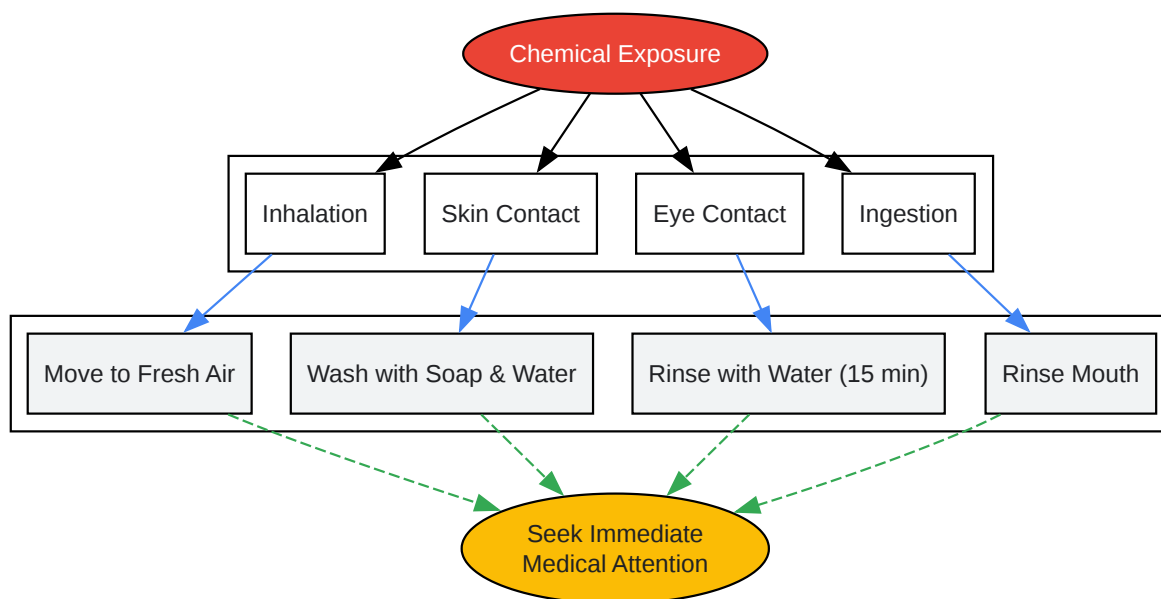
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)
- Keep away from strong oxidizing agents.

### Spill and Release Measures:

- **Personal Precautions:** Evacuate personnel to a safe area. Ensure adequate ventilation. Avoid dust formation and contact with the substance.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Containment and Cleaning:** Sweep up and shovel into a suitable, labeled container for disposal. Avoid raising dust.

## First-Aid Measures

The following first-aid measures are based on protocols for similar chemical compounds and should be administered by trained personnel.



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Caption: First-aid response to chemical exposure.

- **Inhalation:** If inhaled, remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.
- **Skin Contact:** In case of contact, immediately wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
- **Eye Contact:** In case of eye contact, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- **Ingestion:** If swallowed, rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and hydrogen bromide.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

## Disposal Considerations

Dispose of this compound and its container in accordance with local, regional, and national regulations. Waste should be sent to an approved waste disposal plant. Do not empty into drains or the environment.

## Biological Activity and Applications

While specific data for **6-Acetamido-3-bromopicolinic acid** is limited, pyridine carboxylic acid isomers and their derivatives are known to be biologically active and are used in the discovery of new enzyme inhibitors.[4][5] Compounds with similar structures have been investigated for a range of therapeutic applications. The acetamido group, in particular, is found in various pharmacologically active molecules.[6] Further research is required to elucidate the specific biological targets and potential applications of **6-Acetamido-3-bromopicolinic acid**.

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## References

1. 6-Bromo-2-pyridinecarboxylic acid - High purity | EN [georganics.sk]
2. sigmaaldrich.cn [sigmaaldrich.cn]
3. thoreauchem.com [thoreauchem.com]

- 4. Exploring the Potential of Pyridine Carboxylic Acid Isomers to Discover New Enzyme Inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Exploring the Potential of Pyridine Carboxylic Acid Isomers to Discover New Enzyme Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Synthesis and biological evaluation of substituted acetamide derivatives as potential butyrylcholinesterase inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
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